

Essential Safety and Operational Guide for 2,4-Dichloro-6-nitroaniline

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Compound of Interest

Compound Name: 2,4-Dichloro-6-nitroaniline

Cat. No.: B1218486

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **2,4-Dichloro-6-nitroaniline** (CAS No. 2683-43-4). Adherence to these guidelines is critical for ensuring personnel safety and proper management of this chemical in a laboratory setting.

Hazard Identification and Classification

2,4-Dichloro-6-nitroaniline is a hazardous substance requiring careful handling.^[1] Below is a summary of its hazard classifications.

Hazard Class	Category
Acute Oral Toxicity	4
Acute Dermal Toxicity	4
Acute Inhalation Toxicity (Dusts and Mists)	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific target organ toxicity (single exposure)	3
Target Organs	Respiratory system

Signal Word: Warning[1]

Hazard Statements:

- Harmful if swallowed, in contact with skin or if inhaled.[1]
- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1]
- May cause damage to organs through prolonged or repeated exposure.[2][3]
- Toxic to aquatic life with long lasting effects.[2][3]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2,4-Dichloro-6-nitroaniline** to minimize exposure.

Body Part	PPE Specification
Eyes/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] A face shield may also be necessary.
Skin	Wear appropriate protective gloves and clothing to prevent skin exposure.[1] Chemically resistant gloves (e.g., nitrile) and a lab coat are required. Handle with gloves and inspect them prior to use.
Respiratory	Use only outdoors or in a well-ventilated area.[1] If dusts are generated or ventilation is inadequate, a NIOSH-approved respirator is required.

Operational Plan: Handling and Storage

A systematic approach to handling and storing **2,4-Dichloro-6-nitroaniline** is crucial for safety.

Handling Protocol

- Preparation:
 - Ensure an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)
 - Work within a designated area, such as a chemical fume hood, to ensure adequate ventilation.[\[4\]](#)
 - Assemble all necessary PPE before handling the chemical.
- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
 - Do not breathe dust, fume, gas, mist, vapors, or spray.[\[1\]](#)[\[3\]](#)
 - Avoid generating dust.[\[5\]](#)
 - Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
 - Do not eat, drink, or smoke in the work area.[\[1\]](#)[\[6\]](#)
- Post-Handling:
 - Decontaminate the work area.
 - Remove and properly store or dispose of contaminated PPE.
 - Wash hands thoroughly before leaving the laboratory.

Storage

- Store in a well-ventilated place.[\[1\]](#)[\[7\]](#)

- Keep containers tightly closed in a dry, cool place.[\[1\]](#)[\[7\]](#)
- Store locked up.[\[1\]](#)[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Emergency and Disposal Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [1] [7]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. [1] If skin irritation occurs, get medical advice/attention. [1] Take off contaminated clothing and wash it before reuse. [1] [3]
Eye Contact	Rinse cautiously with water for several minutes. [1] [7] Remove contact lenses, if present and easy to do. Continue rinsing. [1] [7] If eye irritation persists, get medical advice/attention. [1] [7]
Ingestion	Call a POISON CENTER or doctor/physician if you feel unwell. [1] Rinse mouth. [1] [3] Do not induce vomiting.

Spill and Leak Procedures

- Evacuate Personnel: Evacuate unnecessary personnel from the spill area.[\[8\]](#)
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[6\]](#)[\[8\]](#)

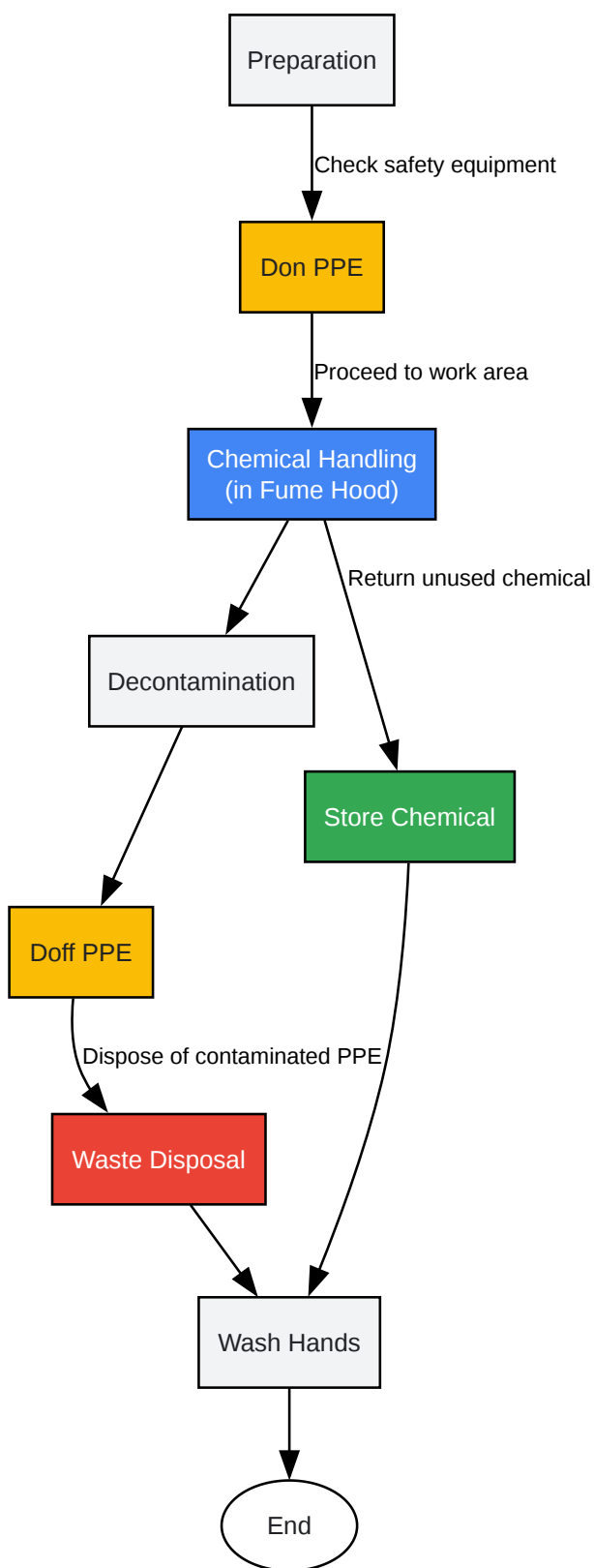
- Clean-up:
 - Use personal protective equipment as required.
 - For solid spills, sweep up and shovel into suitable containers for disposal.^[7] Avoid creating dust.
 - Collect spillage.^{[3][6]}

Disposal Plan

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.^{[1][3][7]}
- Offer surplus and non-recyclable solutions to a licensed disposal company.^[2]
- It may be possible to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.^[2]
- Contaminated packaging should be disposed of as unused product.^[2]

Workflow for Handling 2,4-Dichloro-6-nitroaniline

The following diagram illustrates the standard workflow for safely handling **2,4-Dichloro-6-nitroaniline** in a laboratory setting.



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Caption: Workflow for Safe Handling of **2,4-Dichloro-6-nitroaniline**.

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